

# Application Note: Spectrophotometric Determination of Total Alkaloids in Cat's Claw (Uncaria tomentosa)

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Compound of Interest		
Compound Name:	Mitraphylline	
Cat. No.:	B1677209	Get Quote

### Introduction

Cat's Claw (Uncaria tomentosa) is a woody vine native to the Amazon rainforest, widely recognized for its traditional medicinal uses. Its therapeutic properties are largely attributed to a complex mixture of phytochemicals, most notably oxindole alkaloids. The quantification of total alkaloids is a critical step in the quality control and standardization of Cat's Claw raw materials and finished products. This application note details a simple, rapid, and cost-effective spectrophotometric method for the determination of total alkaloid content using bromocresol green (BCG).

### Principle of the Method

This method is based on the reaction between the nitrogen atom of the alkaloid and the acid dye, bromocresol green, in an acidic buffer. At a pH of 4.7, the alkaloids form a yellow-colored complex with BCG.[1][2] This complex is extractable with an organic solvent, such as chloroform. The absorbance of the resulting colored solution is measured at a specific wavelength using a UV-Vis spectrophotometer. The total alkaloid content is then determined by referencing a standard calibration curve prepared with a known alkaloid, such as atropine.[1]

# **Experimental Protocols**

1. Materials and Reagents



- Plant Material: Dried and powdered Cat's Claw (Uncaria tomentosa) bark or leaves.
- Standard Alkaloid: Atropine (Sigma-Aldrich or equivalent).
- Bromocresol Green (BCG) Solution (0.04% w/v): Dissolve 40 mg of bromocresol green in 100 mL of ethanol. Some protocols suggest heating a mixture of 69.8 mg of BCG with 3 mL of 2N NaOH and 5 mL of distilled water until completely dissolved, and then diluting to 1000 mL with distilled water.[1]
- Phosphate Buffer (pH 4.7): Prepare by adjusting the pH of a 2M sodium phosphate solution (71.6 g of Na<sub>2</sub>HPO<sub>4</sub> in 1 L of distilled water) to 4.7 with a 0.2M citric acid solution (42.02 g of citric acid in 1 L of distilled water).[1]
- Hydrochloric Acid (2N): Prepare by diluting concentrated HCl with distilled water.
- Sodium Hydroxide (0.1N): Prepare by dissolving NaOH in distilled water.
- Chloroform: Analytical grade.
- Methanol: Analytical grade.
- UV-Vis Spectrophotometer
- Volumetric flasks, separatory funnels, and other standard laboratory glassware.
- 2. Sample Preparation and Extraction
- Accurately weigh about 1 g of the finely powdered Cat's Claw material.
- Extract the alkaloids using a suitable method. A common approach is methanolic extraction.
   [1] This can be done by sonicating the sample with methanol (e.g., 3 x 10 mL) for 15 minutes for each extraction cycle.
- Combine the methanolic extracts and evaporate to dryness under reduced pressure using a rotary evaporator.
- Dissolve a known amount of the dried extract in 2N HCI. This solution will be used for the determination.



## 3. Preparation of Standard Curve

- Stock Solution: Prepare a 100 µg/mL stock solution of atropine by dissolving 10 mg of atropine in 100 mL of methanol.
- Working Standards: From the stock solution, prepare a series of working standards with concentrations ranging from approximately 5 to 50 µg/mL by diluting with methanol.
- Transfer 1 mL of each working standard solution to a separate separatory funnel.
- Add 5 mL of pH 4.7 phosphate buffer and 5 mL of BCG solution to each funnel.
- Extract the complex by shaking vigorously with 4 x 5 mL of chloroform. Collect the chloroform layers in a 25 mL volumetric flask.
- Adjust the final volume to 25 mL with chloroform.
- Measure the absorbance of each solution at the wavelength of maximum absorbance (typically around 470 nm) against a blank prepared in the same manner but without the atropine standard.
- Plot the absorbance versus the concentration of the atropine standards to construct the calibration curve.
- 4. Analysis of Cat's Claw Extract
- Transfer 1 mL of the acidic solution of the Cat's Claw extract (from step 2.4) to a separatory funnel.
- Wash the solution with 10 mL of chloroform three times to remove interfering substances.
   Discard the chloroform washings.
- Adjust the pH of the aqueous solution to neutral with 0.1N NaOH.
- Add 5 mL of pH 4.7 phosphate buffer and 5 mL of BCG solution.
- Proceed with the extraction using chloroform as described for the standard curve preparation (step 3.5).



- Measure the absorbance of the final chloroform solution at the same wavelength used for the calibration curve.
- Calculate the concentration of total alkaloids in the sample using the regression equation from the atropine standard curve.
- 5. Calculation of Total Alkaloid Content

The total alkaloid content (TAC) is typically expressed as a percentage (%) or in mg per gram of the dry weight of the plant material.

- Concentration from Curve (C): Determine the concentration (in μg/mL) of alkaloids in the measured solution from the calibration curve.
- Total Alkaloid Content (mg/g): TAC (mg/g) = (C × V × D) / W Where:
  - C = Concentration from the calibration curve (μg/mL)
  - V = Final volume of the chloroform extract (mL)
  - D = Dilution factor
  - W = Weight of the initial powdered plant material (g)

## **Data Presentation**

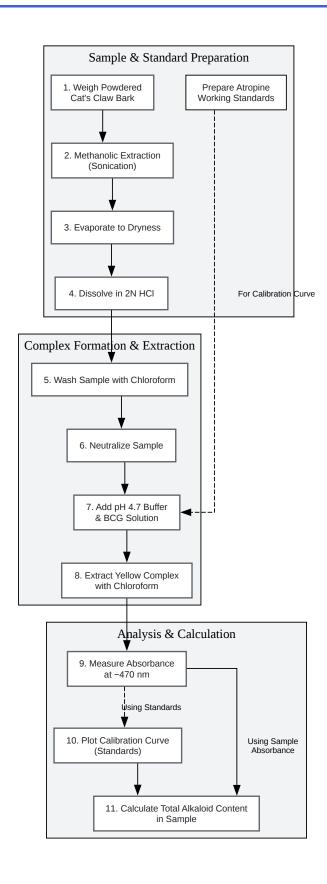
Table 1: Total Alkaloid Content in Uncaria tomentosa Samples Reported in Literature



Sample Type	Plant Part	Method	Total Alkaloid Content	Reference
Wild U. tomentosa	Bark	HPLC	95 - 275 mg/100 g dry material	Navarro Hoyos et al., 2015
Wild U. tomentosa	Leaves	HPLC	330 - 704 mg/100 g dry material	Navarro Hoyos et al., 2015
Commercial Products	Bark	HPLC	0.156% - 0.962%	Ganzera et al., 2001
Commercial Extract	Bark	UV	Standardized to 3%	Monteloeder

# **Mandatory Visualization**

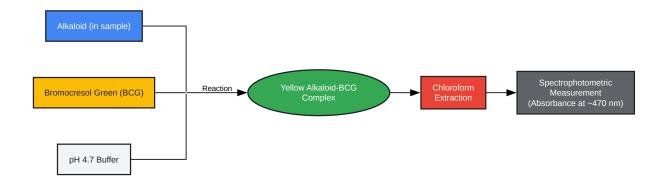




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Caption: Workflow for the spectrophotometric determination of total alkaloids in Cat's Claw.





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Caption: Principle of the Bromocresol Green (BCG) method for alkaloid determination.

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# References

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